

C.I. Acid Blue 158: Application Notes and Staining Protocol for Histology

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Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B15556058

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Introduction

C.I. Acid Blue 158 is an anionic azo dye belonging to the acid dye family. In histological applications, acid dyes serve as counterstains, binding to cationic (basic) components within tissue sections. This electrostatic interaction allows for the visualization of cytoplasmic structures, muscle, and connective tissue. The primary mechanism involves the attraction between the negatively charged sulfonate groups of the dye and the positively charged amino groups of proteins in the tissue. While specific protocols for **C.I. Acid Blue 158** in histology are not widely published, this document provides a detailed, adaptable protocol based on the general principles of acid dye staining. It is intended to serve as a starting point for researchers to optimize staining parameters for their specific tissue types and research questions.

Data Presentation: General Parameters for Acid Dye Counterstaining

The following table summarizes typical parameters for using acid dyes as counterstains in histology. These values are illustrative and should be optimized for **C.I. Acid Blue 158** and the

specific application.

Parameter	Recommended Range/Value	Notes
Dye Concentration	0.1% - 1.0% (w/v) in aqueous solution	Higher concentrations may require shorter staining times.
Solvent	Distilled water	A small amount of acetic acid (e.g., 0.5-1.0%) can be added to enhance staining by protonating tissue proteins.
pH of Staining Solution	2.5 - 5.5	Lower pH increases the number of positively charged sites on proteins, enhancing dye binding.
Nuclear Stain	Harris' Hematoxylin, Mayer's Hematoxylin	A progressive or regressive hematoxylin staining protocol can be used.
Staining Time	1 - 10 minutes	Dependent on dye concentration, tissue type, and desired staining intensity.
Differentiation	70% - 95% Ethanol	A brief rinse can help remove excess, unbound dye.
Bluing Agent	Scott's Tap Water Substitute, Ammonia Water	Used to "blue" the hematoxylin, turning the nuclei blue/purple.

Experimental Protocols

This section details a standard protocol for paraffin-embedded tissue sections using a hematoxylin and **C.I. Acid Blue 158** counterstain.

Materials:

- **C.I. Acid Blue 158** (CAS No. 6370-08-7)
- Harris' Hematoxylin or Mayer's Hematoxylin
- Distilled water
- Xylene or xylene substitute
- Ethanol (100%, 95%, 70%)
- Acid alcohol (1% HCl in 70% ethanol)
- Scott's Tap Water Substitute or other bluing agent
- Permanent mounting medium
- Coplin jars or staining dishes
- Microscope slides with paraffin-embedded tissue sections

Protocol:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer slides through two changes of 100% ethanol for 3 minutes each.
 - Transfer slides through two changes of 95% ethanol for 3 minutes each.
 - Transfer slides to 70% ethanol for 3 minutes.
 - Rinse slides in running tap water for 5 minutes.
- Nuclear Staining:
 - Immerse slides in Harris' Hematoxylin for 5-10 minutes.
 - Wash slides in running tap water for 1-5 minutes.

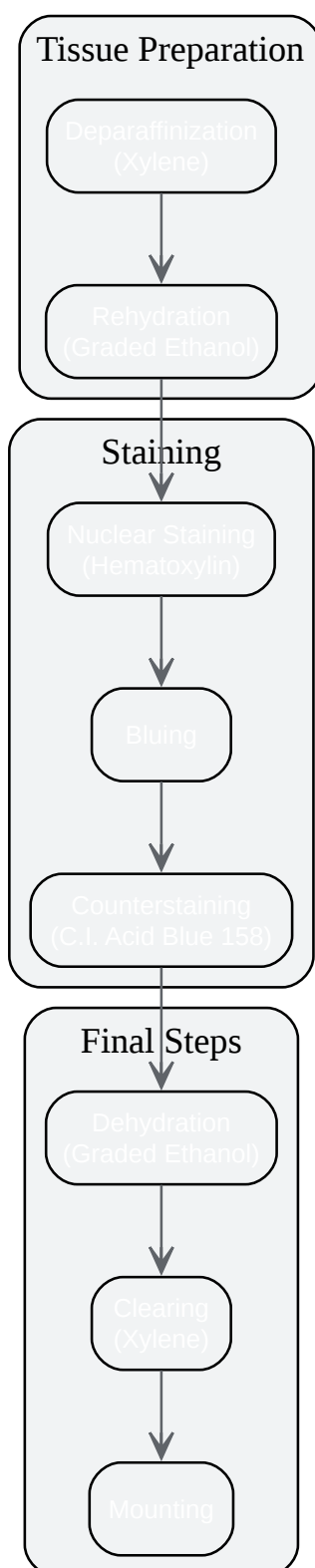
- Differentiate slides by dipping in 1% acid alcohol for a few seconds until the cytoplasm is pale pink.
- Wash slides in running tap water.
- Bluing:
 - Immerse slides in a bluing agent (e.g., Scott's Tap Water Substitute) for 1-2 minutes until the nuclei turn a distinct blue.
 - Wash slides in running tap water for 5 minutes.
- Counterstaining with **C.I. Acid Blue 158**:
 - Prepare a 0.5% (w/v) stock solution of **C.I. Acid Blue 158** in distilled water. For a working solution, you may add 0.5% glacial acetic acid.
 - Immerse slides in the **C.I. Acid Blue 158** staining solution for 3-5 minutes. This step requires optimization.
 - Briefly rinse the slides in distilled water to remove excess stain.
- Dehydration, Clearing, and Mounting:
 - Dehydrate the sections through graded alcohols: 95% ethanol (2 changes of 1 minute each) and 100% ethanol (2 changes of 2 minutes each).^[1]
 - Clear the sections in two changes of xylene (or a substitute) for 5 minutes each.^[1]
 - Mount the coverslip with a permanent mounting medium.

Expected Results:

- Nuclei: Blue/Purple
- Cytoplasm, Muscle, Collagen: Shades of blue
- Erythrocytes: Blue

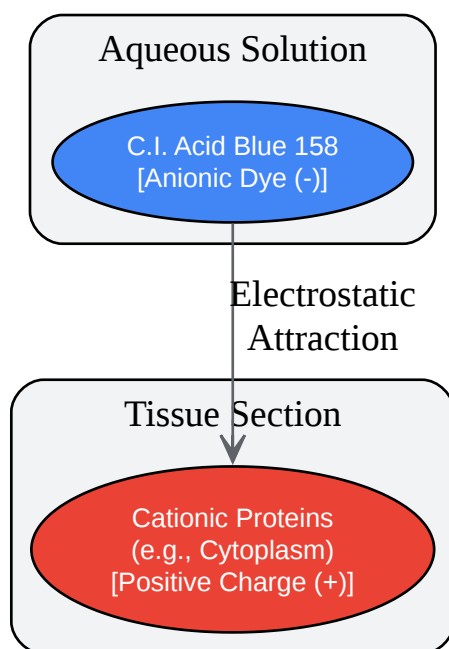
Visualizations

The following diagrams illustrate the experimental workflow and the underlying principle of staining.



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Caption: Histological staining workflow using **C.I. Acid Blue 158**.



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Caption: Principle of electrostatic interaction in acid dye staining.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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